

## Application Notes and Protocols for Apiezon L Grease in High Vacuum Systems

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Compound of Interest		
Compound Name:	APIEZON GREASE L	
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This document provides detailed application notes and protocols for the use of Apiezon L grease as a lubricant and sealant in high vacuum pumps and systems. Adherence to these guidelines is crucial for achieving optimal vacuum performance and preventing system contamination.

# Introduction to Apiezon L Grease in High Vacuum Applications

Apiezon L grease is a silicone- and halogen-free hydrocarbon-based lubricant specifically designed for use in ultra-high vacuum (UHV) environments.[1][2] Its unique properties make it an ideal choice for lubricating moving parts and sealing joints in high vacuum pumps and scientific instrumentation where contamination is a critical concern.[3] Unlike silicone-based greases, Apiezon L does not exhibit "creep" or "carry over," phenomena that can lead to the contamination of sensitive samples and analytical components.[1][4] This is particularly important in techniques such as mass spectrometry and infrared spectroscopy.[3]

The robust hydrocarbon structure of Apiezon L grease also provides it with a powerful "gettering" action, enabling it to absorb potentially harmful grease and chemical impurities from metal and glass surfaces.[1][3] Furthermore, its inherent resistance to irradiation makes it a superior lubricant in applications with high radiation levels, where other materials like esters, silicones, or halogenated paraffins would decompose.[3][4]



## **Key Properties of Apiezon L Grease**

A comprehensive understanding of the physical and chemical properties of Apiezon L grease is essential for its proper application. The following table summarizes its key characteristics.

Property	Value	References
Vapor Pressure	$7 \times 10^{-11}$ Torr at $20^{\circ}$ C	[1][4]
2 x 10 <sup>-11</sup> Torr at 20°C	[5][6]	
Recommended Operating Temperature	10 to 30°C (50 to 86°F)	[1][7]
Melting Point	42 to 52°C (108 to 126°F)	[7][8]
Composition	Hydrocarbon grease with no additives	[7][8]
Contamination Profile	Silicone and halogen-free	[1][2]
Radiation Resistance	Maintains excellent lubrication in high radiation applications	[3][9]
Solubility	Soluble in hydrocarbon solvents	[1][4]
Special Features	Powerful 'gettering' action	[1][3]

## **Application Protocol for High Vacuum Pumps**

This protocol outlines the standardized procedure for applying Apiezon L grease to the components of high vacuum pumps to ensure a reliable seal and effective lubrication.

#### 3.1. Materials Required:

- · Apiezon L grease
- · Lint-free wipes
- Solvent-resistant gloves



- Appropriate hydrocarbon solvent (e.g., hexane, toluene)
- Clean, dedicated application tools (e.g., spatula, syringe)
- Well-ventilated workspace or fume hood

#### 3.2. Experimental Protocol:

- Surface Preparation:
  - Thoroughly clean all surfaces to be treated with Apiezon L grease.
  - Use a suitable hydrocarbon solvent and lint-free wipes to remove any pre-existing lubricants, oils, dust, or other contaminants.
  - Ensure surfaces are completely dry before applying the grease. This can be achieved by air drying in a clean environment or using a stream of dry, inert gas (e.g., nitrogen).
- Grease Application:
  - Using a clean, dedicated applicator, apply a thin, uniform layer of Apiezon L grease to the sealing or lubricating surfaces.
  - Avoid applying an excessive amount of grease, as this can lead to system contamination and is unnecessary for achieving a good seal. The goal is to create a continuous, thin film.
  - For rotating components, apply the grease and manually rotate the part to ensure even distribution.
- Assembly and Quality Control:
  - Carefully assemble the greased components, ensuring that the grease layer is not compromised.
  - Wipe away any excess grease that may have been squeezed out of the joint using a clean, lint-free cloth lightly dampened with a hydrocarbon solvent.



- Visually inspect the joint to ensure a continuous, transparent seal is formed. The absence of voids or channels in the grease is indicative of a good seal.
- System Pump-Down and Bake-Out:
  - Once assembled, the vacuum system can be pumped down.
  - Note that Apiezon L grease is not recommended for use at temperatures exceeding 30°C.
     [5][8] Therefore, if a system bake-out is required, ensure that the greased components do not exceed this temperature to prevent significant outgassing.

#### 3.3. Removal of Apiezon L Grease:

Apiezon L grease can be readily removed by wiping with a lint-free cloth soaked in a hydrocarbon solvent.[1] For complete removal, components can be sonicated in a suitable solvent bath.

## **Diagrams**

The following diagrams illustrate the application workflow and the key characteristics of Apiezon L grease that make it suitable for high vacuum applications.



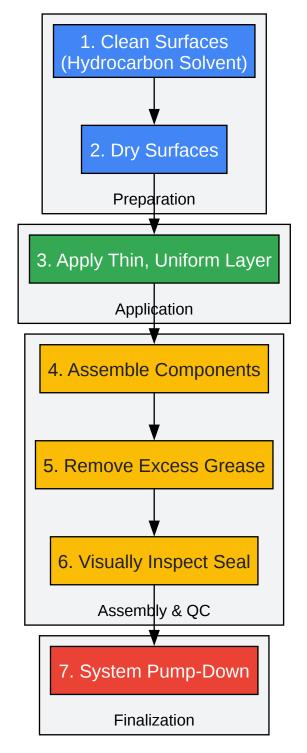


Figure 1: Apiezon L Grease Application Workflow

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Figure 1: Apiezon L Grease Application Workflow



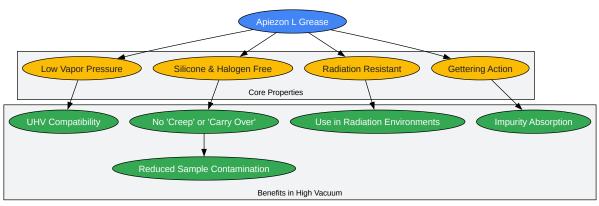


Figure 2: Key Properties of Apiezon L Grease for High Vacuum

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Figure 2: Key Properties of Apiezon L Grease for High Vacuum

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